

Proper Disposal Procedures for 4-Vinyl-1,3-dioxolan-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

Cat. No.: B1349326

[Get Quote](#)

For immediate reference, **4-Vinyl-1,3-dioxolan-2-one** is classified as a toxic organic liquid and must be disposed of as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash. This guide provides essential safety and logistical information for the proper disposal of **4-Vinyl-1,3-dioxolan-2-one**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

I. Essential Safety and Handling Precautions

Before handling **4-Vinyl-1,3-dioxolan-2-one**, it is crucial to be aware of its hazards and to use appropriate personal protective equipment (PPE). The compound is toxic if swallowed.[1]

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Face shield and safety glasses that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU) are required.
- **Hand Protection:** Handle with chemically resistant gloves.
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure. A lab coat is mandatory.
- **Respiratory Protection:** Use only under a chemical fume hood.[2] If vapors or mists are generated, respiratory protection may be required.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **4-Vinyl-1,3-dioxolan-2-one**:

Property	Value
CAS Number	4427-96-7
UN Number	2810
Transport Hazard Class	6.1 (Toxic Liquid)
Packing Group	III
Appearance	Colorless to almost colorless clear liquid
Boiling Point	237 °C at 977 hPa
Flash Point	96.9 °C (closed cup)
Density	1.188 g/cm ³ at 25 °C
Acute Toxicity (Oral)	LD50 Oral - Rat - 167 mg/kg
Partition Coefficient	log Pow: 0.89

III. Step-by-Step Disposal Protocol

The proper disposal of **4-Vinyl-1,3-dioxolan-2-one** must be handled by a licensed hazardous waste disposal facility. The following steps outline the procedure for preparing the chemical for disposal.

1. Waste Identification and Segregation:

- Clearly label the waste container as "Hazardous Waste" and "Toxic".
- Identify the contents as "**4-Vinyl-1,3-dioxolan-2-one**".
- Do not mix with other waste streams to avoid dangerous reactions.

2. Container Selection and Management:

- Use a compatible, leak-proof container with a secure lid. The original container is often a suitable choice.

- Ensure the exterior of the container is clean and free of contamination.
- Keep the container closed at all times, except when adding waste.

3. Storage Pending Disposal:

- Store the waste container in a designated, well-ventilated hazardous waste accumulation area.
- The storage area should be under the direct supervision of laboratory personnel.
- Store in a cool, refrigerated place is recommended.[3]
- Keep away from incompatible materials, such as oxidizing agents.[2]

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide the waste manifest or any other required documentation to the disposal company.

IV. Spill Cleanup Procedures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

1. Immediate Response:

- Alert personnel in the immediate area and evacuate if necessary.
- If the spill is large or you are unsure how to proceed, contact your EHS office immediately.
- Remove all sources of ignition.

2. Personal Protective Equipment (PPE):

- Don the appropriate PPE as outlined in Section I before attempting to clean the spill.

3. Containment and Cleanup:

- Prevent the spill from entering drains by using absorbent materials to create a dike around the spill.
- Soak up the spill with an inert absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[4]
- Do not use combustible materials like paper towels to absorb the spill.

4. Waste Collection and Disposal:

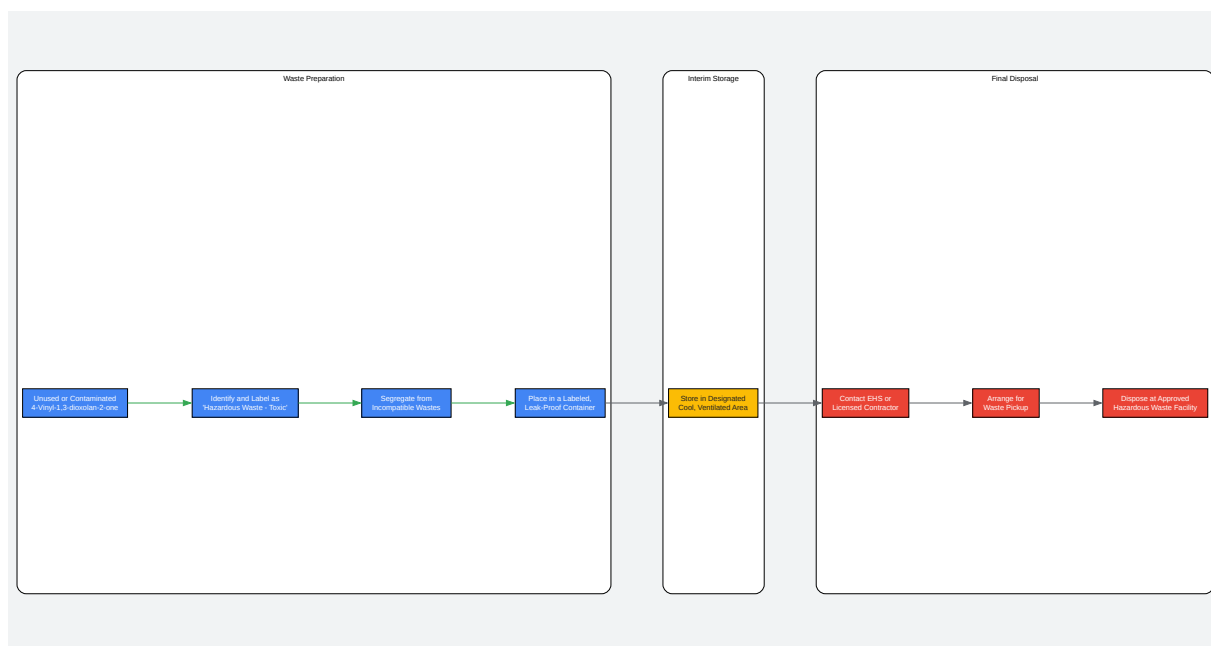
- Carefully collect the absorbent material and any contaminated debris into a designated, leak-proof container.
- Label the container as "Hazardous Waste - Spill Debris" and list the chemical name.
- Arrange for disposal of the spill debris through your EHS office or a licensed contractor.

5. Decontamination:

- Thoroughly wash the affected area with a mild detergent solution and water.
- Collect the cleaning materials and dispose of them as hazardous waste.

V. Disposal Workflow Diagram

The following diagram illustrates the proper disposal workflow for **4-Vinyl-1,3-dioxolan-2-one**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
- 2. otago.ac.nz [otago.ac.nz]
- 3. Laboratory chemical waste [watercorporation.com.au]
- 4. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for 4-Vinyl-1,3-dioxolan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349326#4-vinyl-1-3-dioxolan-2-one-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com